

Disperse Red 92 CAS number and molecular weight

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Compound of Interest

Compound Name: Disperse Red 92

CAS No.: 72363-26-9

Cat. No.: B1582777

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An In-Depth Technical Guide to C.I. **Disperse Red 92** for Researchers and Drug Development Professionals

Introduction

C.I. **Disperse Red 92** is a synthetic organic dye belonging to the anthraquinone class of colorants. It is primarily utilized in the textile industry for dyeing hydrophobic fibers, most notably polyester and its blends, as well as nylon. The dye is valued for its vibrant bluish-red to reddish-purple hue and good fastness properties. This guide provides a comprehensive overview of **Disperse Red 92**, including its chemical and physical properties, synthesis, dyeing mechanisms, and safety information, tailored for researchers, scientists, and professionals in related fields.

Core Identification

Property	Value	Source(s)
Chemical Name	4-[(1-amino-9,10-dihydro-4-hydroxy-9,10-dioxo-2-anthracenyl)oxy]-N-(3-ethoxypropyl)benzenesulfonamide	[1]
C.I. Name	Disperse Red 92	[2]
C.I. Number	60752	[2]
CAS Registry Number	12236-11-2, 72363-26-9	[2]
Molecular Formula	C ₂₅ H ₂₄ N ₂ O ₇ S	[1][2]
Molecular Weight	496.53 g/mol	[2]
Appearance	Red-violet grains	[3]

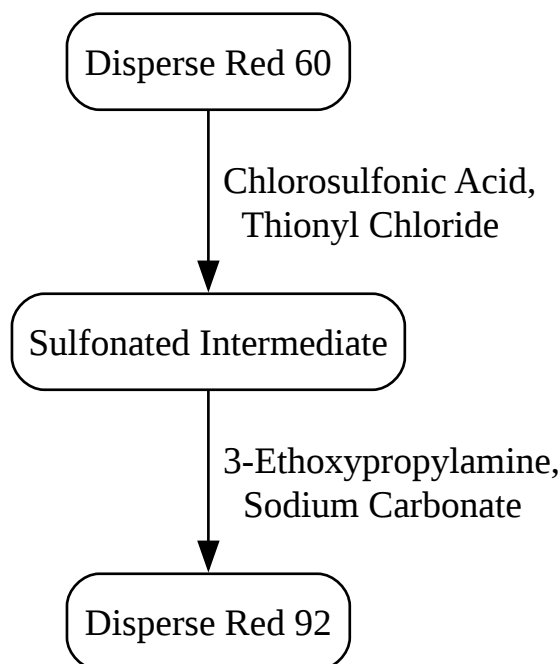
Chemical Synthesis

The synthesis of **Disperse Red 92** is a multi-step process that typically starts from Disperse Red 60 (1-amino-2-phenoxy-4-hydroxyanthraquinone). An improved, more environmentally friendly method has been developed to reduce the amount of waste acid generated compared to older processes that used chlorosulfonic acid as both a solvent and a sulfonating agent.[3]

The modern synthesis pathway can be summarized as follows:

- **Sulfonation:** Disperse Red 60 is dissolved in an inert solvent. Chlorosulfonic acid and thionyl chloride are then added to the solution to carry out the sulfonyl reaction. This step introduces a sulfonyl chloride group onto the phenoxy ring of the Disperse Red 60 molecule.[3]
- **Neutralization:** After the sulfonation is complete, sodium carbonate is added to the reaction mixture to neutralize the excess acid.[3]
- **Condensation:** Finally, 3-ethoxypropylamine is added to the mixture. This amine reacts with the sulfonyl chloride group in a condensation reaction to form the final **Disperse Red 92** molecule.[3]

Below is a diagram illustrating the key steps in the synthesis of **Disperse Red 92** from Disperse Red 60.



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Caption: Synthesis pathway of **Disperse Red 92**.

Experimental Protocol: Synthesis of Disperse Red 92

The following is a generalized protocol based on modern synthesis methods[3]:

- **Dissolution and Dehydration:** Dissolve Disperse Red 60 solid in an inert solvent (mass ratio of 3-6:1 solvent to solid). If the moisture content of the Disperse Red 60 is above 0.5%, heat the solution to near the solvent's boiling point to remove water azeotropically. Cool the solution to 20-35°C.
- **Sulfonylation:** Add chlorosulfonic acid and thionyl chloride to the solution. The molar ratio of Disperse Red 60 to chlorosulfonic acid to thionyl chloride is typically 1:1-2:1-2. Maintain the reaction temperature at 20-40°C.
- **Neutralization and Condensation:** After the sulfonyl reaction is complete, add sodium carbonate to the reaction solution until it is neutral. Then, add sodium carbonate and 3-

ethoxypropylamine. The molar ratio of Disperse Red 60 to sodium carbonate to 3-ethoxypropylamine is 1:0.5-2:1-2. The reaction is carried out under heat.

- Isolation: After the reaction is complete, the solvent is distilled and recycled. The resulting **Disperse Red 92** is then isolated.

Application in Textile Dyeing

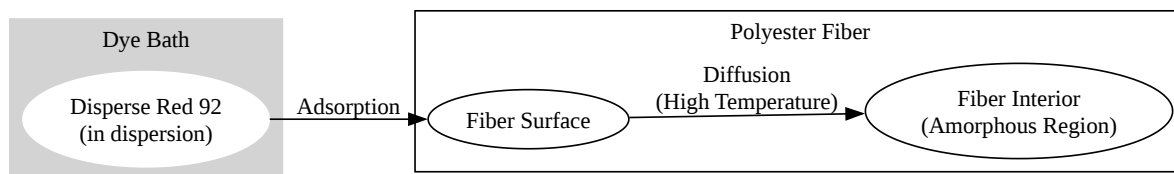
Disperse Red 92 is primarily used for dyeing polyester and nylon fibers. Disperse dyes are non-ionic and have low water solubility, which makes them suitable for coloring these hydrophobic synthetic fibers.[4][5]

Mechanism of Dyeing

The dyeing of polyester with disperse dyes is a process of transferring the dye from a liquid (water) to a solid organic solvent (the fiber).[5][6] The mechanism involves the following steps:

- Dispersion: The dye is finely ground and dispersed in water with the help of a dispersing agent to form a stable aqueous dispersion.[5]
- Adsorption: During the dyeing process, which is typically carried out at high temperatures (120-130°C) and under pressure, the dye molecules are adsorbed onto the surface of the polyester fibers.[4]
- Diffusion: The high temperature increases the kinetic energy of the dye molecules and causes the polymer chains in the amorphous regions of the polyester fiber to become more mobile. This allows the small, non-ionic dye molecules to diffuse into the fiber structure.[4][6]
- Fixation: Once inside the fiber, the dye molecules are held in place by weak intermolecular forces, such as van der Waals forces and hydrophobic interactions.[6]

The following diagram illustrates the dyeing process of polyester with **Disperse Red 92**.



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Caption: Dyeing mechanism of polyester with **Disperse Red 92**.

Experimental Protocol: High-Temperature Dyeing of Polyester

The following is a general procedure for dyeing polyester fabric with **Disperse Red 92**^[5]:

- **Dye Bath Preparation:** Prepare a paste of the **Disperse Red 92** dye with a dispersing agent and add it to water. Adjust the pH of the dye bath to be acidic, typically using acetic acid.
- **Dyeing:** Immerse the polyester fabric in the dye bath. Raise the temperature to 60°C and hold for 15 minutes. Then, raise the temperature to 130°C and maintain for 1 hour to allow for dye diffusion and fixation.
- **Cooling and Rinsing:** Cool the dye bath to 60°C and remove the fabric. Rinse the fabric with hot water.
- **Reduction Clearing (if necessary):** To remove any unfixed dye from the fiber surface and improve fastness, a reduction clearing process may be performed. This typically involves treating the fabric in a bath containing sodium hydrosulfite and sodium hydroxide.
- **Final Rinse and Drying:** Rinse the fabric thoroughly and dry.

Physical and Chemical Properties

Property	Value	Source(s)
Boiling Point	713.7 ± 70.0 °C at 760 mmHg	[1]
Flash Point	385.5 ± 35.7 °C	[1]
Density	1.4 ± 0.1 g/cm ³	[1]

Safety and Toxicology

Disperse Red 92 is considered to have low acute toxicity. However, as with any chemical, appropriate safety precautions should be taken during handling.

Toxicological Information

- Acute Toxicity: Not classified as acutely toxic.[7]
- Skin and Eye Irritation: Not considered to be a skin or eye irritant.[7]
- Skin Sensitization: Not considered to be a skin sensitizer.[7]
- Genotoxicity: Extensive genetic toxicity studies have been conducted, which indicate that **Disperse Red 92** is unlikely to cause genetic defects.[7]
- Carcinogenicity: There is inadequate evidence of carcinogenicity in animal studies for the related compound Disperse Red 9.[8]
- Reproductive Toxicity: No effects on reproduction or fertility were observed in rats exposed orally to **Disperse Red 92**. [7]

Ecotoxicological Information

- Biodegradability: **Disperse Red 92** is not readily biodegradable.[7]
- Aquatic Toxicity: It has been found to pose no significant hazard to aquatic species, including fish, daphnia, and algae.[1][7]

Conclusion

Disperse Red 92 is a commercially important anthraquinone dye with well-established applications in the textile industry. Its synthesis has been refined to be more environmentally conscious. The mechanism of its application in dyeing polyester is well understood and relies on the principles of disperse dye chemistry. While it has a generally low toxicity profile, standard chemical handling practices should always be observed. This guide provides a foundational understanding of **Disperse Red 92** for professionals in research and development.

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